

An In-depth Technical Guide to 2-Adamantyl 2-phenylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Adamantyl 2-phenylacetate

Cat. No.: B15471093

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide on **2-Adamantyl 2-phenylacetate** is a compilation of predicted data and information extrapolated from closely related compounds due to the limited availability of experimental data for this specific molecule in public literature.

Introduction

2-Adamantyl 2-phenylacetate is an organic molecule that incorporates the bulky, lipophilic adamantane cage and a phenylacetate group. The adamantane moiety is a well-known pharmacophore in medicinal chemistry, often introduced to enhance the metabolic stability, lipophilicity, and pharmacokinetic profile of drug candidates.[1] Adamantane derivatives have shown a wide range of biological activities, including antiviral, anticancer, and antimicrobial properties.[2][3] The phenylacetate group is also found in various biologically active compounds and natural products. This guide aims to provide a comprehensive overview of the predicted chemical properties, a plausible synthetic route, and potential areas of biological investigation for **2-Adamantyl 2-phenylacetate**.

Chemical Properties

Due to the absence of experimentally determined data for **2-Adamantyl 2-phenylacetate**, the following table summarizes its predicted physicochemical properties. These values are derived from computational models and data available for its isomer, Phenylacetic acid, 2-(1-adamantyl)ethyl ester, which shares the same molecular formula and weight.[4]

Table 1: Predicted Physicochemical Properties of **2-Adamantyl 2-phenylacetate**

Property	Predicted Value	Data Source
Molecular Formula	C ₂₀ H ₂₆ O ₂	PubChem (for isomer)[4]
Molecular Weight	298.4 g/mol	PubChem (for isomer)[4]
IUPAC Name	adamant-2-yl 2-phenylacetate	---
CAS Number	Not available	---
Appearance	White to off-white solid (predicted)	General property of similar compounds
Melting Point	Not available	---
Boiling Point	Not available	---
Solubility	Predicted to be soluble in organic solvents (e.g., DMSO, dichloromethane, ethyl acetate) and insoluble in water.	General property of adamantane esters
LogP (Octanol/Water Partition Coefficient)	High (predicted)	Based on the lipophilic nature of the adamantane and phenyl groups

Synthesis

A plausible and common method for the synthesis of **2-Adamantyl 2-phenylacetate** is through Fischer esterification. This method involves the acid-catalyzed reaction between 2-adamantanol and phenylacetic acid.

General Experimental Protocol: Fischer Esterification

This protocol is a generalized procedure and may require optimization for this specific reaction.

Materials:

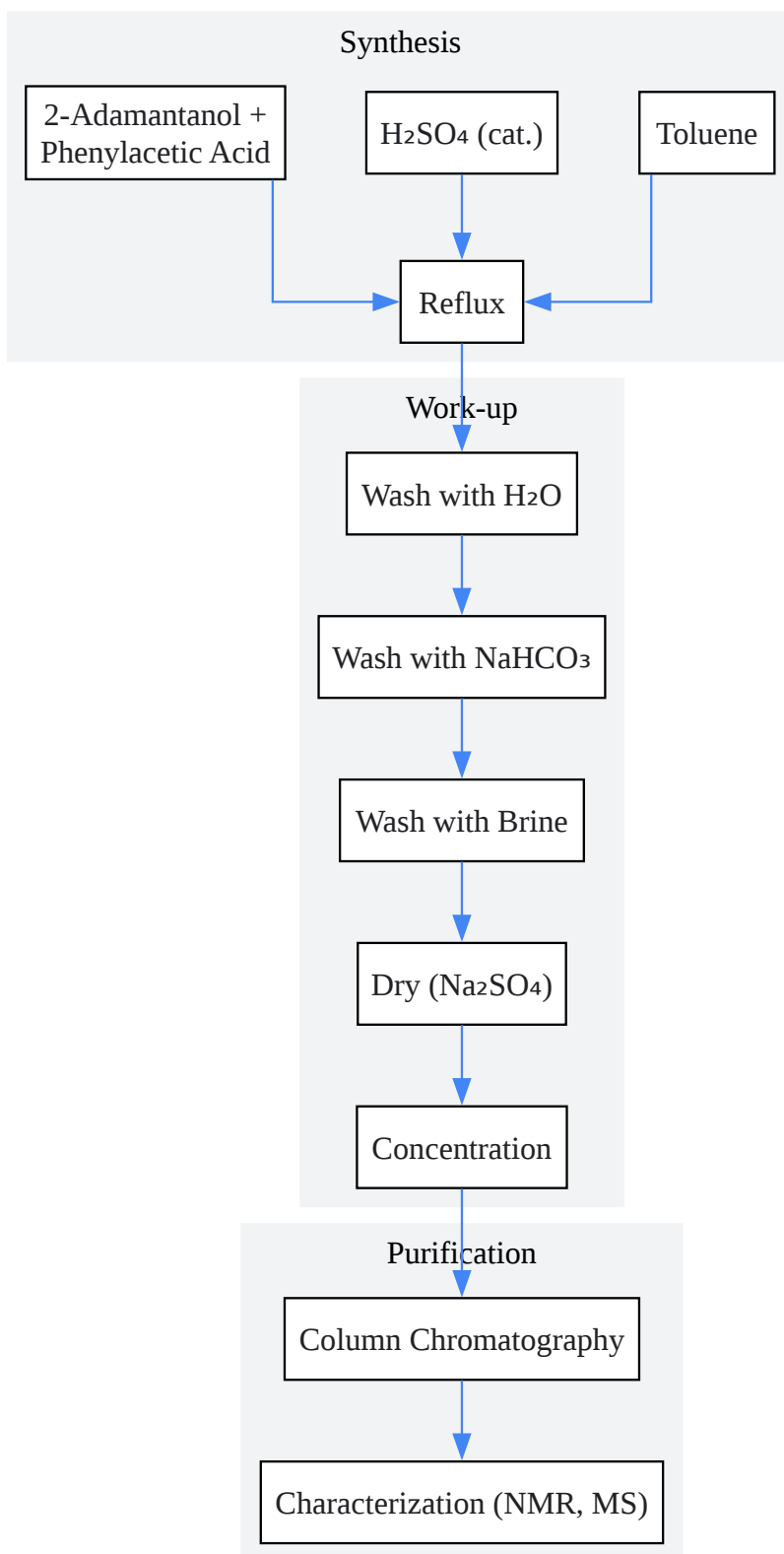
- 2-Adamantanol

- Phenylacetic acid
- Concentrated sulfuric acid (catalyst)
- Anhydrous organic solvent (e.g., toluene or dichloromethane)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for purification (e.g., hexane, ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 2-adamantanol (1.0 eq) and phenylacetic acid (1.1 eq) in a suitable anhydrous organic solvent.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 5 mol%) to the reaction mixture while stirring.
- Equip the flask with a reflux condenser and heat the mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **2-Adamantyl 2-phenylacetate**.

Diagram 1: General Workflow for Synthesis and Purification



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Caption: A generalized workflow for the synthesis and purification of **2-Adamantyl 2-phenylacetate**.

Potential Biological Activity and Signaling Pathways

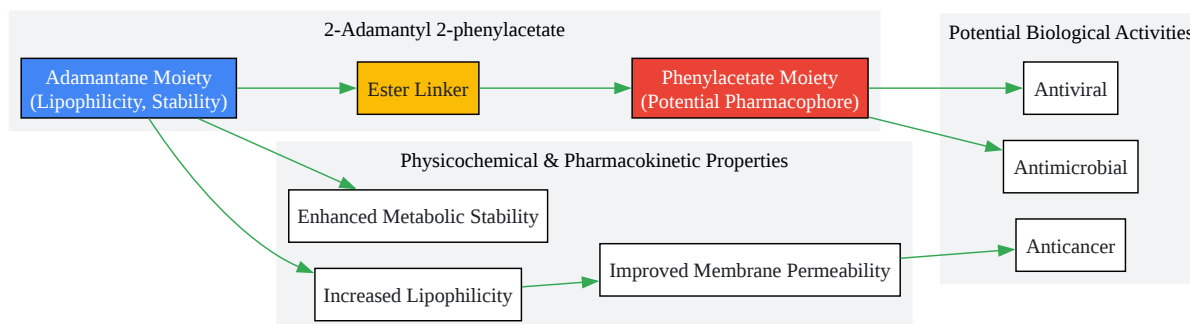
While no specific biological activities have been reported for **2-Adamantyl 2-phenylacetate**, the structural motifs suggest several avenues for investigation. Adamantane derivatives are known to interact with various biological targets, often through hydrophobic interactions facilitated by the adamantyl cage.

Potential Areas of Investigation:

- **Antiviral Activity:** Adamantane derivatives like amantadine have been used as antiviral agents.[\[1\]](#)
- **Anticancer Activity:** The lipophilic nature of the adamantane group can enhance cell membrane permeability, a desirable property for anticancer drugs.[\[1\]](#)
- **Antimicrobial Activity:** Various adamantane derivatives have demonstrated antibacterial and antifungal properties.[\[3\]](#)

The phenylacetate moiety is a metabolite of phenylalanine and has been implicated in various biological processes.[\[5\]](#) The combination of these two groups in **2-Adamantyl 2-phenylacetate** could lead to novel biological activities.

Diagram 2: Conceptual Structure-Activity Relationship (SAR) for Adamantane Derivatives



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Caption: A conceptual diagram illustrating the potential structure-activity relationships of **2-Adamantyl 2-phenylacetate**.

Conclusion

2-Adamantyl 2-phenylacetate represents an interesting chemical entity with potential for further investigation in drug discovery and materials science. This guide provides a foundational understanding of its predicted properties and a plausible synthetic approach. Experimental validation of these predictions is a necessary next step to fully elucidate the chemical and biological profile of this compound. Researchers are encouraged to use the provided information as a starting point for their own investigations into this and related adamantane-containing molecules.

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References

- 1. Adamantyl isothiocyanates as mutant p53 rescuing agents and their structure-activity relationships - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Phenylacetic acid, 2-(1-adamantyl)ethyl ester | C₂₀H₂₆O₂ | CID 610091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Phenylacetate | C₈H₇O₂- | CID 4409936 - PubChem [pubchem.ncbi.nlm.nih.gov]
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